

# Oseltamivir-d3 supplier and purchasing information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oseltamivir-d3

Cat. No.: B11929627

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## Oseltamivir-d3: A Technical Guide for Researchers

This technical guide provides comprehensive information on **Oseltamivir-d3**, a deuterated analog of the antiviral medication Oseltamivir. It is intended for researchers, scientists, and drug development professionals. This document outlines suppliers, purchasing details, and detailed experimental protocols for its use as an internal standard in analytical methods.

## Oseltamivir-d3 and its Analogs: Supplier and Purchasing Information

**Oseltamivir-d3** and its related deuterated compounds, such as **Oseltamivir-d3** Phosphate and **Oseltamivir-d3** Acid, are available from several reputable suppliers of research chemicals and pharmaceutical standards. These compounds are primarily used in research and development and are not intended for human or veterinary use.<sup>[1]</sup> The following tables summarize the available information on suppliers, product variations, and purchasing details.

Table 1: **Oseltamivir-d3** and its Analogs - Supplier Information

Supplier	Available Forms	Website
MedchemExpress	Oseltamivir-d3, Oseltamivir acid-d3	medchemexpress.com
Clinivex	Oseltamivir-13C-d3, Oseltamivir-d3 Phosphate, Oseltamivir-d3 Acid	clinivex.com
Simson Pharma Limited	Oseltamivir-D3 Carboxylic Acid	simsonpharma.com
Santa Cruz Biotechnology	Oseltamivir-d3 Acid	scbt.com
Sussex Research Laboratories Inc.	Oseltamivir-d3 Acid	sussex-research.com
A2B Chem	Oseltamivir Acid-d3	a2bchem.com
Pharmaffiliates	Oseltamivir-d3, Oseltamivir-d3 Acid, Oseltamivir-d3 Phosphate	pharmaffiliates.com
LGC Standards	Oseltamivir acid N-acetyl-d3	lgcstandards.com

Table 2: **Oseltamivir-d3** and its Analogs - Purchasing Details

Product	Supplier	CAS Number	Molecular Formula	Purity	Pack Size(s)	Price (USD)
Oseltamivir -d3	MedchemExpress	1093851-61-6	C <sub>16</sub> H <sub>25</sub> D <sub>3</sub> N <sub>2</sub> O <sub>4</sub>	-	1mg, 5mg, 10mg	Request Quote
Oseltamivir -d3	Pharmaffiliates	1093851-61-6	C <sub>16</sub> H <sub>25</sub> D <sub>3</sub> N <sub>2</sub> O <sub>4</sub>	-	Enquire	Request Quote
Oseltamivir -d3 Phosphate	Clinivex	N/A	-	-	Enquire	Request Quote
Oseltamivir -d3 Phosphate	Pharmaffiliates	N/A	C <sub>16</sub> H <sub>28</sub> D <sub>3</sub> N <sub>2</sub> O <sub>8</sub> P	-	Enquire	Request Quote
Oseltamivir -d3 Acid	MedchemExpress	1242184-43-5	C <sub>14</sub> H <sub>21</sub> D <sub>3</sub> N <sub>2</sub> O <sub>4</sub>	-	1mg, 5mg, 10mg, 25mg, 50mg, 100mg	Request Quote
Oseltamivir -d3 Acid	Clinivex	1242184-43-5	-	-	Enquire	Request Quote
Oseltamivir -D3 Carboxylic Acid	Simson Pharma Limited	N/A	-	-	Enquire	Request Quote
Oseltamivir -d3 Acid	Santa Cruz Biotechnology	1242184-43-5	C <sub>14</sub> H <sub>21</sub> D <sub>3</sub> N <sub>2</sub> O <sub>4</sub>	-	Enquire	Request Quote
Oseltamivir -d3 Acid	Sussex Research Laboratories Inc.	1242184-43-5	C <sub>14</sub> H <sub>21</sub> D <sub>3</sub> N <sub>2</sub> O <sub>4</sub>	>95% (HPLC)	2mg, 5mg, 10mg	\$1,250.00 (for 10mg)
Oseltamivir Acid-d3	A2B Chem	1242184-43-5	C <sub>14</sub> H <sub>21</sub> D <sub>3</sub> N <sub>2</sub> O <sub>4</sub>	98%	Enquire	Request Quote

Oseltamivir -d3 Acid	Pharmaffili ates	1242184- 43-5	$C_{14}H_{21}D_3N_2O_4$	-	Enquire	Request Quote
Oseltamivir acid N- acetyl-d3	LGC Standards	1242184- 43-5	$C_{14}H_3H_{21}N_2O_4$	>95% (HPLC)	1mg, 25mg	Request Quote

## Experimental Protocol: Quantification of Oseltamivir in Human Plasma using LC-MS/MS with Oseltamivir-d3 as an Internal Standard

The following is a representative protocol synthesized from established methodologies for the quantitative analysis of Oseltamivir and its active metabolite, Oseltamivir Carboxylate, in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[2\]](#)[\[3\]](#)[\[4\]](#) **Oseltamivir-d3** is employed as an internal standard (IS) to ensure accuracy and precision.

### Materials and Reagents

- Oseltamivir reference standard
- Oseltamivir Carboxylate reference standard
- **Oseltamivir-d3** (Internal Standard)
- Human plasma (with anticoagulant, e.g., EDTA)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (deionized, 18 MΩ·cm)
- Solid-phase extraction (SPE) cartridges (e.g., Oasis HLB) or protein precipitation plates

## Stock and Working Solutions Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Oseltamivir, Oseltamivir Carboxylate, and **Oseltamivir-d3** by dissolving the accurately weighed compounds in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Oseltamivir and Oseltamivir Carboxylate stock solutions with a 50:50 methanol:water mixture to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Oseltamivir-d3** stock solution with methanol to achieve a final concentration of 100 ng/mL.[\[5\]](#)

## Sample Preparation

Two common methods for sample preparation are Solid-Phase Extraction (SPE) and Protein Precipitation (PPT).

- Conditioning: Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.
- Loading: To 200  $\mu$ L of plasma sample, add 50  $\mu$ L of the **Oseltamivir-d3** internal standard working solution and vortex. Load the entire mixture onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of water.
- Elution: Elute the analytes with 1 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 200  $\mu$ L of the mobile phase.
- To 50  $\mu$ L of plasma sample, add 150  $\mu$ L of the **Oseltamivir-d3** internal standard working solution (in acetonitrile or methanol).[\[5\]](#)
- Vortex vigorously for 1 minute to precipitate the proteins.
- Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

## LC-MS/MS Conditions

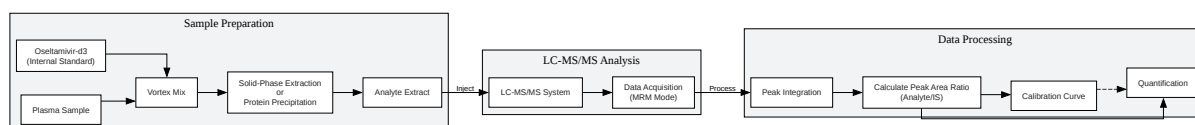
- Liquid Chromatography (LC):
  - Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m).
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analytes, followed by a re-equilibration step.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5-10  $\mu$ L.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Scan Type: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Oseltamivir: Q1 313.2 -> Q3 285.2
    - Oseltamivir Carboxylate: Q1 285.2 -> Q3 138.1[3]
    - **Oseltamivir-d3**: Q1 316.2 -> Q3 288.2 (adjust based on specific deuteration pattern)

## Data Analysis

Quantify Oseltamivir and Oseltamivir Carboxylate by calculating the peak area ratio of the analyte to the internal standard (**Oseltamivir-d3**). Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations. Determine the concentration of the analytes in the unknown samples by interpolation from the calibration curve.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the quantification of Oseltamivir in a biological sample using **Oseltamivir-d3** as an internal standard.

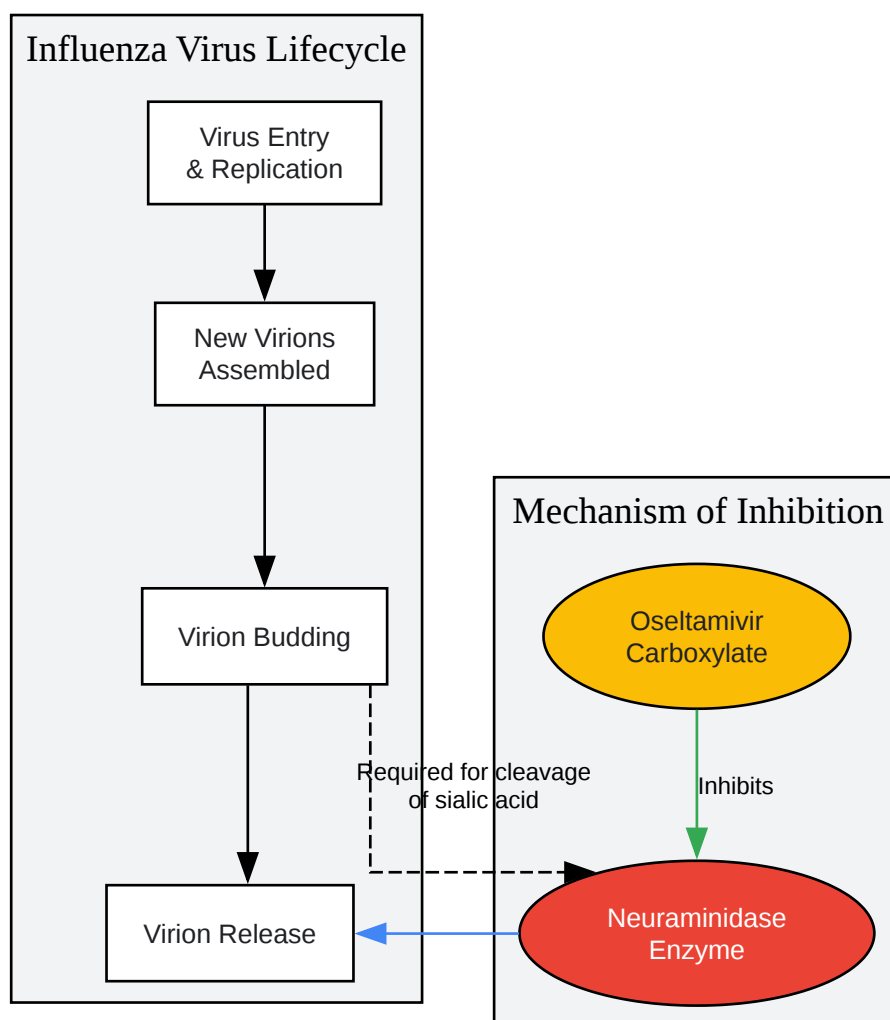


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Caption: Workflow for Oseltamivir quantification using **Oseltamivir-d3**.

## Signaling Pathway (Illustrative)

While **Oseltamivir-d3** itself is not involved in a signaling pathway (it serves as an analytical standard), the parent compound, Oseltamivir (as its active metabolite Oseltamivir Carboxylate), acts by inhibiting the neuraminidase enzyme of the influenza virus. This inhibition prevents the release of new viral particles from infected host cells, thereby halting the spread of the infection.



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Caption: Inhibition of influenza neuraminidase by Oseltamivir Carboxylate.

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- To cite this document: BenchChem. [Oseltamivir-d3 supplier and purchasing information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929627#oseltamivir-d3-supplier-and-purchasing-information]

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